

Phenyl Propionate: A Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Phenyl propionate

Cat. No.: B036179

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Introduction

Phenyl propionate (CAS No. 637-27-4), also known as propanoic acid, phenyl ester, is an organic compound classified as an ester.^[1] It is formed from the reaction of phenol and propanoic acid.^[1] This colorless to pale yellow liquid or crystalline solid possesses a pleasant, fruity aroma, which leads to its use in the fragrance and flavoring industries.^{[1][2]} For researchers, scientists, and drug development professionals, **phenyl propionate** serves as a versatile reagent and building block in organic synthesis.^[3] Its applications include the synthesis of more complex molecules, pharmaceuticals, and agrochemicals.^[3] This technical guide provides a comprehensive overview of its physical properties, safety information, and common laboratory protocols.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **phenyl propionate** is presented below for easy reference in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[2]
Molecular Weight	150.17 g/mol	[2]
CAS Number	637-27-4	[2]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	[4]
Melting Point	20 °C	[2][4][5]
Boiling Point	211 °C @ 760 mm Hg	[4][5]
Density	1.05 g/cm ³	[4][6]
Refractive Index	1.50	[7]
Solubility	Insoluble in water; Soluble in alcohol and other organic solvents.[1][5] Water solubility is estimated at 1265 mg/L @ 25 °C.[5]	
Flash Point	85.20 °C - 86 °C	[4][5]
Vapor Pressure	0.184 mmHg @ 25 °C (estimated)	[5]
logP (o/w)	2.162 (estimated)	[5]

Safety and Handling Information

Proper handling of **phenyl propionate** in a laboratory setting is crucial. Below is a summary of its GHS classification and precautionary statements.

Category	Information	Source(s)
Signal Word	Warning	
Hazard Statements	H227: Combustible liquid. H302: Harmful if swallowed.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2]	
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P280: Wear protective gloves/eye protection/face protection. P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish. P403 + P235: Store in a well-ventilated place. Keep cool. P501: Dispose of contents/container to an approved waste disposal plant.	

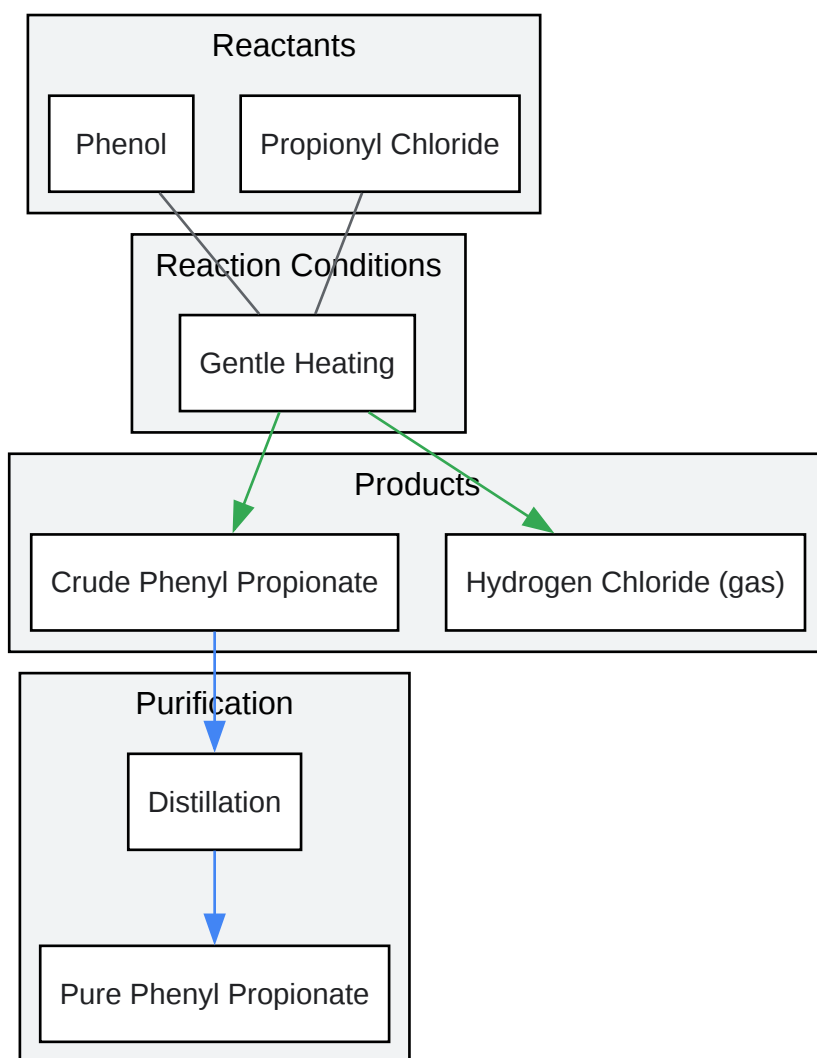
Laboratory Applications and Experimental Protocols

Phenyl propionate is a valuable reagent in various laboratory applications, primarily in organic synthesis and analytical chemistry.[3]

Synthesis of Phenyl Propionate

One common method for synthesizing **phenyl propionate** is through the esterification of phenol with propionyl chloride or propionic acid.[8][9]

A general workflow for the synthesis of **phenyl propionate** via the reaction of phenol with propionyl chloride is outlined below.



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Synthesis of **Phenyl Propionate** Workflow

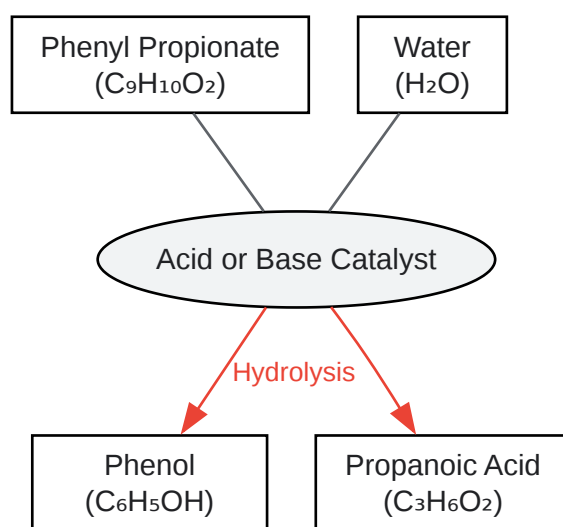
Experimental Protocol: Synthesis via Propionyl Chloride[8]

- Combine equivalent quantities of phenol and propionyl chloride in a suitable reaction vessel.
- Gently heat the mixture.
- Continue heating until the evolution of hydrogen chloride gas ceases.
- The resulting crude **phenyl propionate** can then be purified by distillation.

Chemical Reactions

Hydrolysis

In the presence of strong acids or bases, **phenyl propionate** can undergo hydrolysis to yield phenol and propanoic acid.[9] This reversible reaction is fundamental in both laboratory and industrial settings.[9]



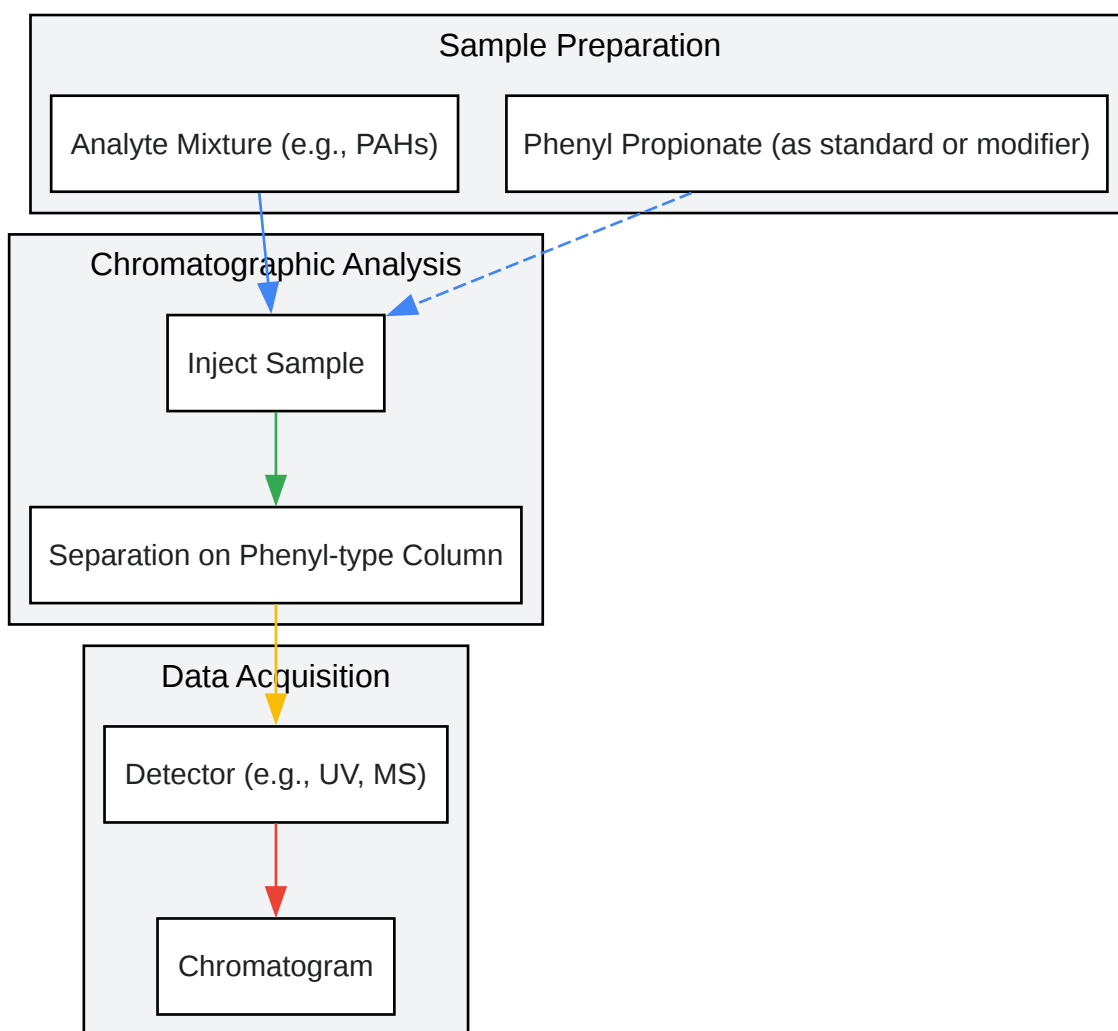
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Hydrolysis of **Phenyl Propionate**

Use in Analytical Chemistry

Phenyl propionate is utilized in chromatography techniques.[3] It has been demonstrated to improve the separation performance of linear polycyclic aromatic hydrocarbons (PAHs) on phenyl-type columns, providing better selectivity compared to conventional C18 columns.[3]

A generalized workflow for using **phenyl propionate** in an analytical setting is depicted below.



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Analytical Workflow Using **Phenyl Propionate**

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